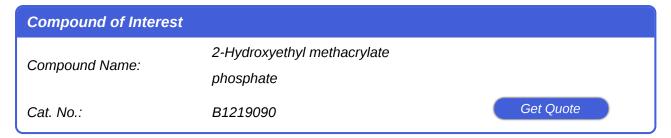


# An In-depth Technical Guide to 2-Hydroxyethyl Methacrylate Phosphate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Hydroxyethyl methacrylate phosphate** (HEMA-P), a functional monomer with growing importance in advanced materials and biomedical applications. This document details its chemical properties, synthesis, and polymerization, with a focus on its role in enhancing material performance and its potential in drug delivery systems.

# **Core Chemical and Physical Properties**

**2-Hydroxyethyl methacrylate phosphate** is an organophosphate compound that combines the reactivity of a methacrylate group with the functional properties of a phosphate group. This dual functionality makes it a versatile monomer for polymer synthesis.



Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>13</sub> O <sub>7</sub> P	[1]
Molecular Weight	228.14 g/mol	[1]
Appearance	Clear liquid	[2]
Density (at 25 °C)	Approximately 1.37 g/mL	[1]
Boiling Point	129.7 °C	[1]
Flash Point	145 °C	[1]
Water Solubility (at 25 °C)	25 g/L	[1]
CAS Number	52628-03-2	[2]

## **Synthesis and Polymerization**

The synthesis of HEMA-P and its subsequent polymerization are critical steps in the development of advanced materials. The following sections provide detailed experimental protocols for these processes.

# Experimental Protocol: Synthesis of 2-Hydroxyethyl Methacrylate Phosphate

This protocol is based on the esterification reaction between 2-hydroxyethyl methacrylate (HEMA) and phosphorus pentoxide ( $P_2O_5$ ).

#### Materials:

- 2-hydroxyethyl methacrylate (HEMA)
- Phosphorus pentoxide (P<sub>2</sub>O<sub>5</sub>)
- Hydroquinone (polymerization inhibitor)
- Deionized water

#### Equipment:



- Three-necked round-bottom flask
- Stirrer
- Thermometer
- Heating mantle with temperature control
- Filtration apparatus

#### Procedure:

- Charge the three-necked round-bottom flask with 130.2 g (1.00 mol) of HEMA and 0.50 g of hydroquinone.
- Cool the mixture to approximately 5°C while stirring.
- Gradually add 71.0 g (0.50 mol) of P<sub>2</sub>O<sub>5</sub> to the flask in five portions, ensuring the temperature is maintained below 15°C.
- After the complete addition of P<sub>2</sub>O<sub>5</sub>, maintain the reaction system at a controlled temperature.
- Following the esterification, adjust the temperature for hydrolysis and add deionized water. The molar ratio of added water to P<sub>2</sub>O<sub>5</sub> can be varied.
- After hydrolysis, filter the reaction mixture to recover the product.

Characterization: The resulting **2-Hydroxyethyl methacrylate phosphate** can be characterized using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Fourier-Transform Infrared (FTIR) spectroscopy to confirm its chemical structure.[1]

# Experimental Protocol: Precipitated Polymerization of Poly(2-hydroxyethyl methacrylate phosphate)

This protocol describes the synthesis of poly(**2-hydroxyethyl methacrylate phosphate**) (PHEMAP) via free-radical precipitated polymerization.



#### Materials:

- 2-hydroxyethyl methacrylate phosphate (HEMAP)
- Tetrahydrofuran (THF)
- 2,2'-Azobis(2-methylpropionitrile) (AIBN) (initiator)
- Deionized water

#### Equipment:

- Three-neck flask
- Reflux condenser
- Stirrer
- Heating mantle with temperature control
- · Drying oven

#### Procedure:

- Dissolve 10 g (0.044 mol) of HEMAP in 100 mL of THF in a three-neck flask equipped with a reflux condenser and a stirrer.
- Add 1 wt% of AIBN to the THF solution as an initiator.
- Conduct the reaction at 75 °C for 6 hours.
- Wash the resulting raw precipitate product with THF to remove any unreacted monomer.
- Purify the product by washing with deionized water.
- Dry the purified product at 80 °C for 4 hours. The yield of PHEMAP is approximately 87.5%.
   [3]



## **Performance in Material Applications**

The incorporation of HEMA-P into polymer systems imparts significant improvements in adhesion, corrosion resistance, and flame retardancy.

### **Adhesion Promotion**

The phosphate group in HEMA-P provides excellent adhesion to a variety of polar substrates, including metals, glass, and minerals.[4]

Application	HEMA-P Concentration	Adhesion Improvement	Reference
2K Methacrylate- based Structural Adhesive on Steel	5 wt%	Triples the shear strength	[4]
Emulsion Coatings on Metal Substrates	7 wt%	Boosts adhesion from GT5 to GT1 (Cross- cut test)	[4]

### **Corrosion Resistance**

The phosphate functionality can create a passivation layer on metal surfaces, inhibiting corrosive processes.[1]

Application	Test Condition	Result	Reference
Emulsion Polymer Coatings	Saltwater immersion test	Withstood corrosion for up to 168 hours	[4]

### Flame Retardancy

The phosphorus content in HEMA-P contributes to the flame-retardant properties of the resulting polymers.



Polymer System	HEMA-P Concentration	Flame Retardancy Performance	Reference
Poly(lactide) (PLA)	0.5 wt%	Achieved UL-94 V-0 rating; Limited Oxygen Index (LOI) of 28%	[3]
Poly-styrene-acrylate (P-PSA)	30 wt%	Passed UL-94 V-0 level; Char yield of 31.3 wt%	[5]

# **Biomedical Applications: Drug Delivery**

Hydrogels based on HEMA and its derivatives are extensively studied for controlled drug delivery due to their biocompatibility and tunable properties. The incorporation of phosphate groups can further enhance their performance by influencing swelling behavior and providing sites for drug interaction.

# Experimental Protocol: Synthesis of HEMA-based Hydrogel for Drug Delivery

This protocol details the synthesis of a composite hydrogel of 2-hydroxyethyl methacrylate (HEMA) and N-vinyl-2-pyrrolidone (NVP) for ophthalmic drug delivery.

#### Materials:

- 2-hydroxyethyl methacrylate (HEMA)
- N-vinyl-2-pyrrolidone (NVP)
- Benzoyl peroxide (BPO) (initiator and cross-linking agent)
- Naphazoline eye drops (model drug)

#### Equipment:

Beakers



- Stirrer
- Vacuum oven
- · Mold for hydrogel casting

#### Procedure:

- Mix NVP and HEMA at room temperature in desired weight ratios (e.g., 10:90).
- Add 0.25 wt% of BPO to the mixture and stir for 40 minutes until completely dissolved to prepare the precursor solution.
- De-aerate the precursor solution for 30 minutes.
- Pour the uniform precursor solution into a mold and place it in a vacuum oven at 85°C for 2.5 hours for polymerization.
- For drug loading, immerse the hydrogel in the drug solution. The drug loading capacity for Naphazoline eye drops can reach up to 80.7 μg/g.[6]

## **Drug Release Kinetics**

The release of drugs from HEMA-based hydrogels is typically diffusion-controlled. The addition of comonomers like NVP can modulate the release profile. For a composite hydrogel with 10% NVP loaded with Naphazoline eye drops, approximately 70% of the total adsorbed drug is released within 10 hours.[6]

# **Biocompatibility**

The biocompatibility of polymers derived from HEMA is a critical factor for their use in biomedical applications. Studies on poly(2-hydroxyethyl methacrylate) (pHEMA) have shown it to be generally biocompatible. However, the monomer itself, HEMA, can induce cytotoxicity at higher concentrations.



Material	Assay	Result	Reference
Poly(2-hydroxyethyl methacrylate) (pHEMA)	In vivo implantation in rats	Thick fibrous capsule formation and tumor production noted in long-term studies.	[3]
HEMA monomer	In vitro on macrophages	Induces concentration- dependent cell toxicity, apoptosis, and genotoxicity.	[7]
Reductively Degradable P(HEMA- ATEMA-MPC) Hydrogels	In vitro with human mesenchymal stem cells	No cytotoxicity found for un-cross-linked thiol-containing chains up to a concentration of 5 wt%.	[8]

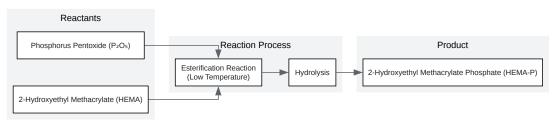
It is important to note that the biocompatibility of HEMA-P containing polymers should be specifically evaluated for each intended application.

## **Visualizations**

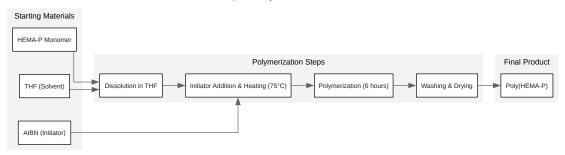
# Logical Workflow for Synthesis of 2-Hydroxyethyl Methacrylate Phosphate



#### Synthesis Workflow of 2-Hydroxyethyl Methacrylate Phosphate

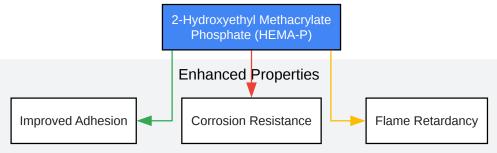


#### Precipitated Polymerization of HEMA-P





#### Benefits of HEMA-P in Polymer Formulations



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